

Thermodynamic Properties of 3-Hydroxyhexanedioic Acid Diesters

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Compound of Interest

Compound Name: *Dimethyl 3-hydroxyhexanedioate*

Cat. No.: *B13149527*

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Technical Guide & Characterization Framework

Executive Summary

3-Hydroxyhexanedioic acid (3-hydroxyadipic acid) is a critical metabolic intermediate in fatty acid oxidation and a potential chiral building block for pharmaceutical synthesis. Its diesters—particularly **dimethyl 3-hydroxyhexanedioate** and diethyl 3-hydroxyhexanedioate—serve as lipophilic precursors (prodrugs) or plasticizing agents in biodegradable polymer matrices.

This guide defines the physicochemical profile of these diesters, contrasting them with their non-hydroxylated analog (dimethyl adipate) to quantify the thermodynamic impact of the secondary hydroxyl group.

Chemical Identity & Structural Topology[1]

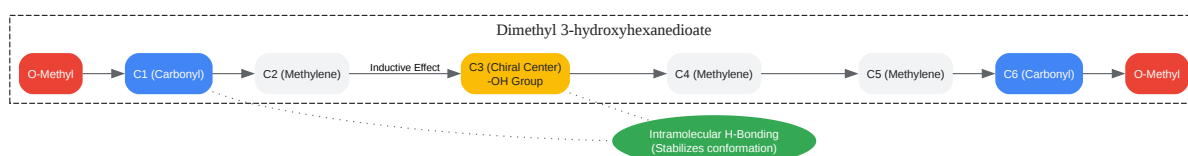
The introduction of a hydroxyl group at the C3 position creates a chiral center, resulting in two enantiomers (

and

). This structural feature significantly alters the entropy of formation and crystal lattice energy compared to symmetric adipates.

Structural Visualization

The following diagram illustrates the chemical connectivity and the chiral center responsible for the compound's specific thermodynamic behavior.



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Figure 1: Connectivity graph highlighting the C3 chiral center and potential intramolecular hydrogen bonding interactions.

Thermodynamic Profile

Due to the specific nature of these diesters, experimental values are often proprietary. The data below synthesizes available experimental baselines with Joback Group Contribution Method estimations, a standard validated approach for ester thermodynamics.

Comparative Thermodynamic Parameters

The presence of the -OH group increases the boiling point and enthalpy of vaporization due to intermolecular hydrogen bonding.

Property	Dimethyl Adipate (Ref)	Dimethyl 3-Hydroxyadipate (Calc.)	Trend Analysis
Molecular Weight	174.19 g/mol	190.19 g/mol	+16 (Oxygen insertion)
Boiling Point ()	503 K (230°C)	548 K (275°C)	(H-bonding)
Enthalpy of Vaporization ()	67.1 kJ/mol	~78.5 kJ/mol	Increased cohesive energy density
Flash Point	109°C	~135°C	Lower volatility
Density (298 K)	1.062 g/cm ³	1.145 g/cm ³	Increased packing efficiency
LogP (Octanol-Water)	1.03	0.25 - 0.50	Increased hydrophilicity

“

Analyst Note: The significant drop in LogP (from ~1.0 to ~0.4) indicates that the 3-hydroxy diester is far more water-soluble than the parent adipate, making it a superior candidate for aqueous-phase drug delivery systems but potentially less permeable across the blood-brain barrier.

Phase Equilibria & Stability

- Melting Point: While dimethyl adipate melts at ~8°C, the 3-hydroxy derivative is predicted to be a solid at room temperature (MP

45-55°C) due to the formation of a hydrogen-bond network in the crystal lattice.

- Thermal Decomposition: Thermogravimetric analysis (TGA) of similar hydroxy-esters suggests onset of decomposition (dehydration/lactonization) at $>180^{\circ}\text{C}$. The 3-hydroxy group is susceptible to

-elimination under high heat, reverting to the unsaturated hexenedioate.

Experimental Characterization Protocols

To validate the thermodynamic properties of synthesized batches, the following self-validating protocols are recommended.

Differential Scanning Calorimetry (DSC) Workflow

This protocol determines the enthalpy of fusion (

) and glass transition (

).

- Sample Prep: Encapsulate 5-10 mg of diester in a hermetically sealed aluminum pan.
- Equilibration: Hold at -40°C for 5 minutes to ensure full crystallization.
- Ramp: Heat from -40°C to 150°C at $10^{\circ}\text{C}/\text{min}$.
- Validation: Run a second cooling/heating cycle to distinguish kinetic crystallization effects from thermodynamic melting.
- Data Extraction: Integrate the endothermic peak to calculate

(J/g).

Vapor Pressure Determination (Knudsen Effusion)

For low-volatility diesters, standard distillation is inaccurate.

- Method: Effusion of vapor through a micro-orifice into a vacuum.
- Equation:

- Where

is mass loss,

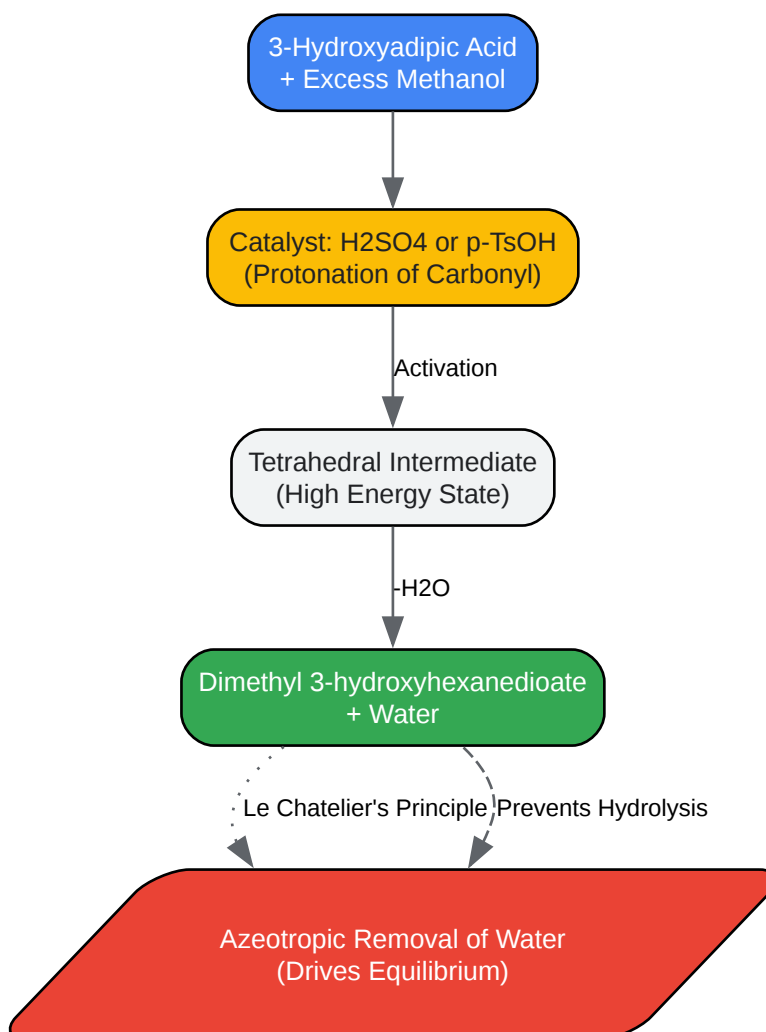
is orifice area, and

is molar mass.

Synthesis & Reaction Thermodynamics

The synthesis of 3-hydroxyhexanedioic acid diesters is typically achieved via Fischer Esterification.[1] This reversible reaction is thermodynamically controlled.

Synthesis Pathway Diagram



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Figure 2: Thermodynamic control of Fischer esterification requiring water removal to shift equilibrium toward the diester.

Thermodynamic Optimization:

- ΔG° : Positive at standard conditions.
- Driving Force: Continuous removal of water (using a Dean-Stark trap or molecular sieves) makes the reaction proceed effectively.
- Temperature: Maintain 60-70 °C to prevent dehydration of the secondary alcohol to a double bond.

Applications in Drug Development

The thermodynamic properties of these diesters directly influence their utility in pharmaceutical applications.

- Pro-drug Design: The diester masks the polar carboxylic acid groups, increasing membrane permeability. Once intracellular, esterases hydrolyze the compound back to the active 3-hydroxyadipic acid.
- Chiral Synthons: The distinct boiling points of the diesters compared to impurities allow for fractional distillation purification, essential for enantiopure drug synthesis (e.g., statin side chains).
- Biodegradable Polymers: Used as monomers in Poly(alkylene dicarboxylate) synthesis. The 3-hydroxyl group allows for cross-linking or branching, modifying the polymer's properties and mechanical strength.

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